

A Comparative Guide to the Applications of Amide-Functionalized Phenylboronic Acids

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Compound Name: 4-(*N*-
Propylaminocarbonylmethyl)phenyl
boronic acid

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Amide-functionalized phenylboronic acids (PBAs) are a versatile class of molecules that have garnered significant attention in various scientific and biomedical fields. The incorporation of an amide linkage provides a stable and synthetically accessible means to conjugate the unique properties of phenylboronic acid with a wide array of chemical entities, including polymers, nanoparticles, and fluorescent probes. This guide provides a comparative overview of the key applications of amide-functionalized PBAs, with a focus on their use in glucose sensing, drug delivery, and catalysis. Experimental data is presented to facilitate comparison between different systems, and detailed methodologies for key experiments are provided.

Glucose Sensing

Amide-functionalized PBAs are extensively used in the development of glucose sensors due to the reversible covalent interaction between the boronic acid moiety and the cis-diol groups of glucose. This interaction can be transduced into a measurable signal, such as a change in fluorescence, impedance, or volume.

Comparative Performance of Amide-Functionalized PBA-Based Glucose Sensors

Sensor Type	Amide-Functionalized PBA	Detection Principle	Linear Range	Detection Limit	Reference
Impedance Sensor	Poly(acrylamide-co-3-acrylamidophenylboronic acid) hydrogel	Swelling of the hydrogel upon glucose binding, leading to a change in impedance.	5-50 mM	Not Reported	
Chemiresistive Sensor	Poly(3-aminophenyl boronic acid)-functionalized carbon nanotubes	Change in resistance upon glucose binding.	Up to 100 mM	3.46 mM	
Ratiometric Fluorescent Probe	3-Carboxyphenylboronic acid-functionalized copper nanoclusters	Fluorescence quenching upon binding to luteolin (a model cis-diol containing molecule).	0.11–600 μ M	1.22 nM	

Experimental Protocol: Fabrication of a Poly(acrylamide-co-3-acrylamidophenylboronic acid) Hydrogel-Based Impedance Sensor

This protocol describes the fabrication of a glucose-responsive hydrogel on carbon interdigitated electrodes, as adapted from Daikuzono et al..

Materials:

- 3-Aminophenylboronic acid

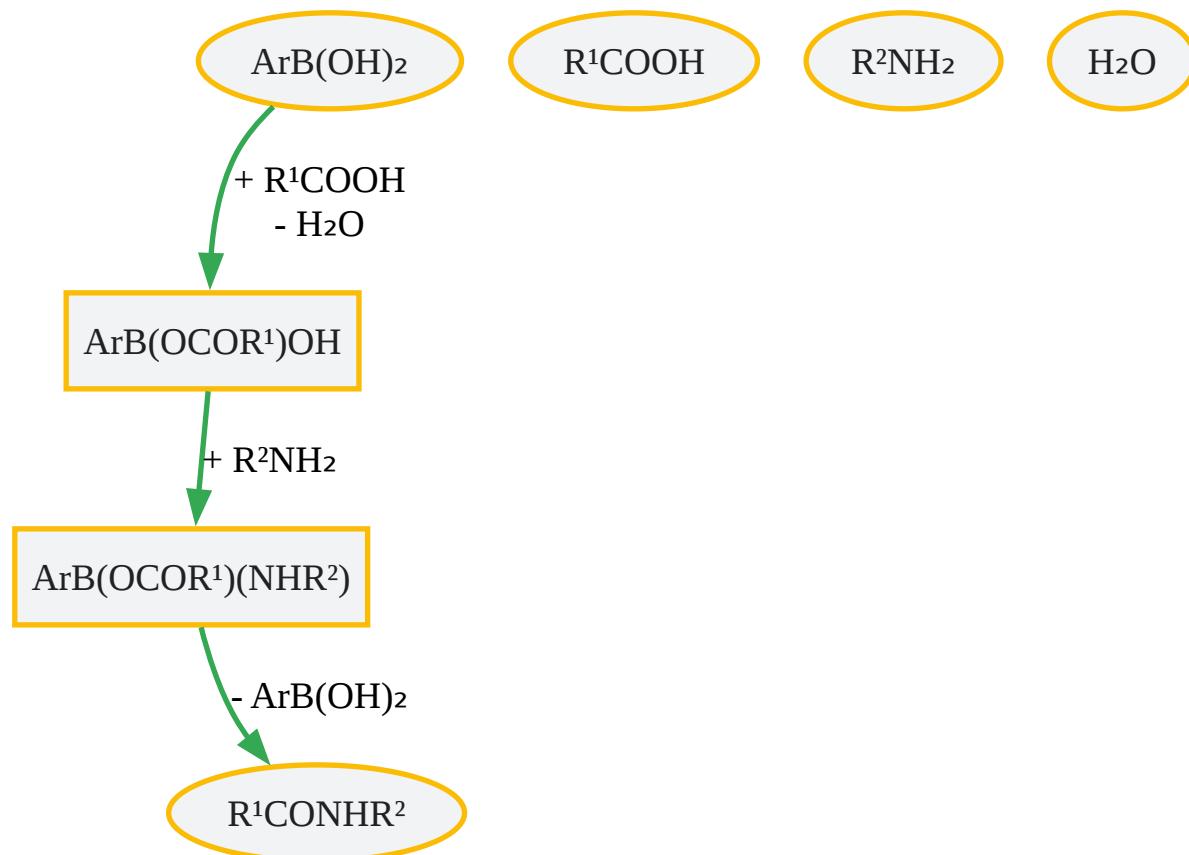
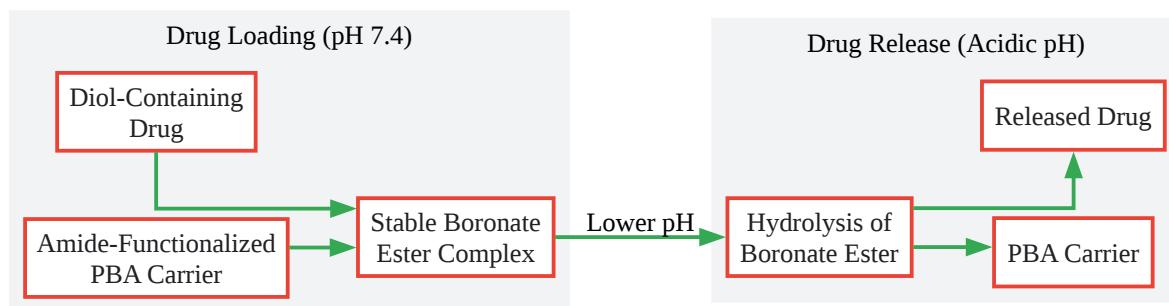
- Acryloyl chloride
- Acrylamide
- N,N'-Methylenebis(acrylamide) (MBA) as crosslinker
- Ammonium persulfate (APS) as initiator
- N,N,N',N'-Tetramethylethylenediamine (TEMED) as accelerator
- Phosphate buffered saline (PBS)
- Carbon interdigitated electrodes on a paper substrate

Procedure:

- Synthesis of 3-Acrylamidophenylboronic Acid (AAPBA):
 - Dissolve 3-aminophenylboronic acid in a 1:1 mixture of tetrahydrofuran (THF) and water.
 - Add sodium bicarbonate and cool the mixture to below 5°C.
 - Slowly add a solution of acryloyl chloride in anhydrous THF dropwise over 1 hour.
 - Stir the reaction mixture overnight, allowing it to reach room temperature.
 - Remove THF under vacuum and add ethyl acetate to precipitate the product.
 - Filter and dry the product to obtain AAPBA.
- Preparation of the Hydrogel Precursor Solution:
 - Prepare a monomer solution containing acrylamide and AAPBA (e.g., 20 mol% AAPBA relative to acrylamide).
 - Add the crosslinker, MBA, to the monomer solution.
 - Dissolve the mixture in PBS buffer.

- Hydrogel Fabrication on Electrodes:
 - Degas the precursor solution with nitrogen for 15 minutes.
 - Add the initiator (APS) and accelerator (TEMED) to the solution to initiate polymerization.
 - Immediately drop-cast the solution onto the active area of the carbon interdigitated electrodes.
 - Allow the polymerization to proceed in a humid environment to prevent drying.
- Sensor Characterization:
 - Connect the fabricated sensor to an impedance analyzer.
 - Measure the impedance spectrum in PBS buffer at different glucose concentrations (e.g., 5-50 mM).
 - The change in impedance is correlated with the glucose concentration.

Workflow for Glucose Sensing using an Amide-Functionalized PBA Hydrogel



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